

Acetylexidonin CAS number and nomenclature

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Compound of Interest

Compound Name: Acetylexidonin

Cat. No.: B12395517

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Chemical Identification and Nomenclature

Acetylexidonin is a recognized natural product with a defined chemical structure. Its identification is standardized through various chemical and regulatory numbering systems, ensuring clarity and consistency in research and development.

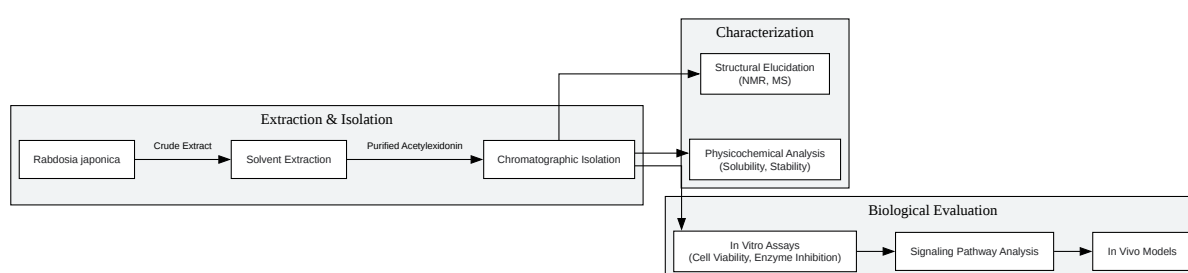
Identifier	Value
CAS Number	116368-90-2[1]
Molecular Formula	C22H30O7
Molar Mass	406.47 g/mol
Synonyms	Acetylexcidonin

Physicochemical Properties

Acetylexidonin is a natural product originally isolated from *Rabdosia japonica* (also known as *Isodon japonicus*). It is typically supplied as a crystalline solid and exhibits solubility in various organic solvents, including chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. For research purposes, it is available from various suppliers with a purity often exceeding 98%. [1] It is important to note that this product is intended for research use only and is not for human or veterinary diagnostic or therapeutic use.

Experimental Considerations

Due to the nascent stage of research into **Acetylexidonin**, detailed, publicly available experimental protocols and signaling pathway data are limited. The following diagram illustrates a generalized workflow applicable to the initial investigation of a novel natural product like **Acetylexidonin**.



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References

- 1. Acetylexidonin | CAS 116368-90-2 | ScreenLib [screenlib.com]
- 2. Acetylexidonin | CAS 116368-90-2 | ScreenLib [screenlib.com]
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